

Commercial PKA Activity Assay Kits Utilizing Kemptide: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Kemptide (amide)

CAS No.: 70691-36-0

Cat. No.: B12395102

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

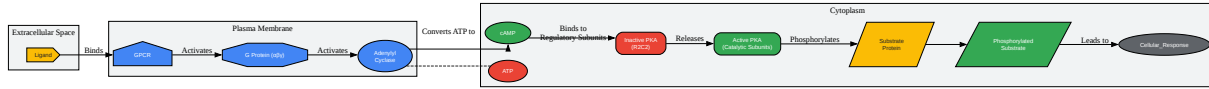
Protein Kinase A (PKA), also known as cAMP-dependent protein kinase, is a key enzyme in cellular signaling, playing a crucial role in a vast array of physiological processes including metabolism, gene transcription, and cell growth and division. The activity of PKA is allosterically controlled by cyclic adenosine monophosphate (cAMP). The inactive holoenzyme is a tetramer consisting of two regulatory and two catalytic subunits. Upon binding of cAMP to the regulatory subunits, the catalytic subunits are released and become active, subsequently phosphorylating specific serine and threonine residues on target substrate proteins.

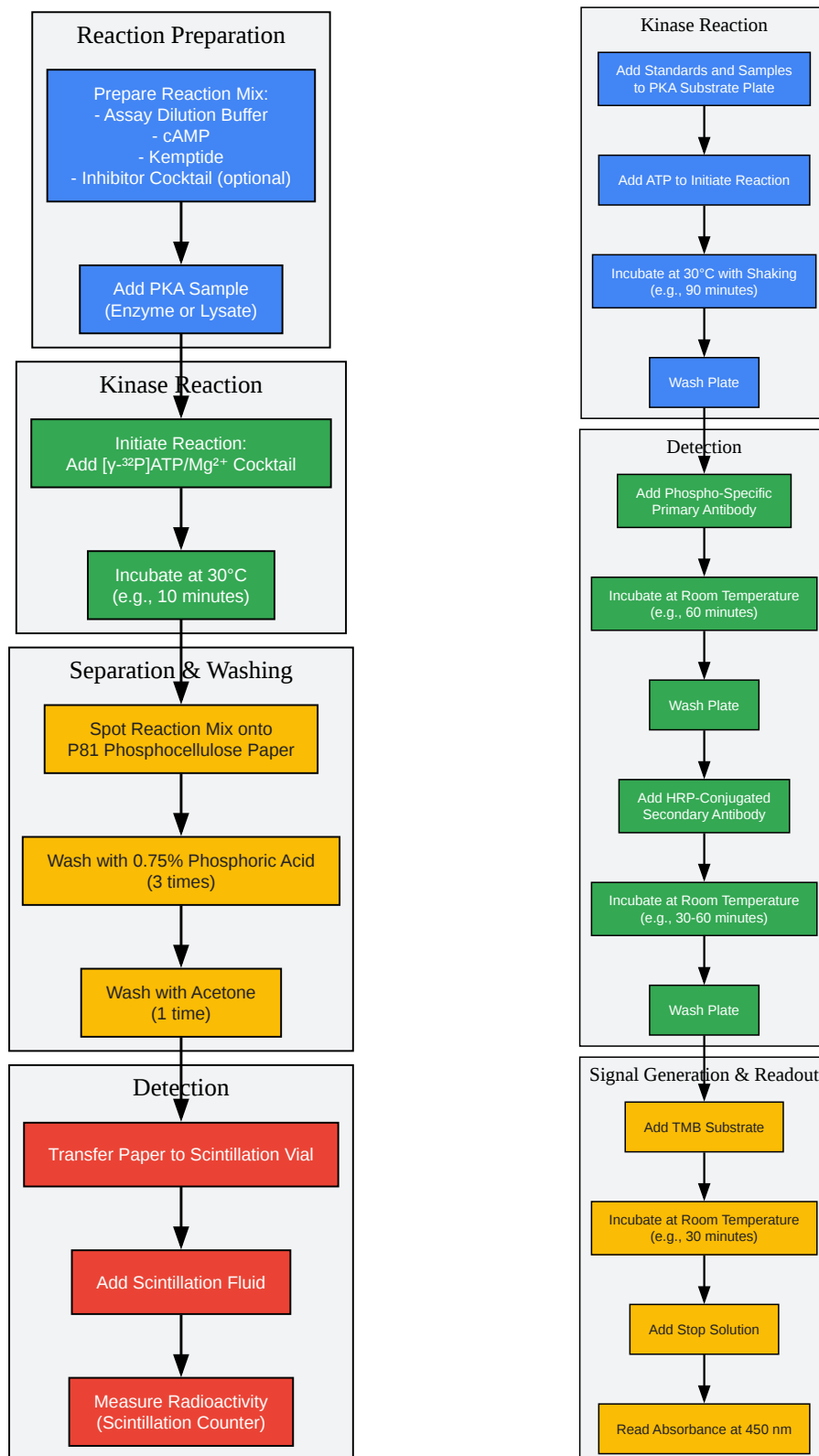
Kemptide (Leu-Arg-Arg-Ala-Ser-Leu-Gly) is a synthetic peptide that serves as a highly specific and efficient substrate for PKA, mimicking the phosphorylation site of pyruvate kinase.^{[1][2]} Its well-defined sequence and high affinity for PKA make it an ideal substrate for in vitro PKA activity assays. This document provides detailed application notes and protocols for commercially available PKA activity assay kits that utilize Kemptide, catering to the needs of

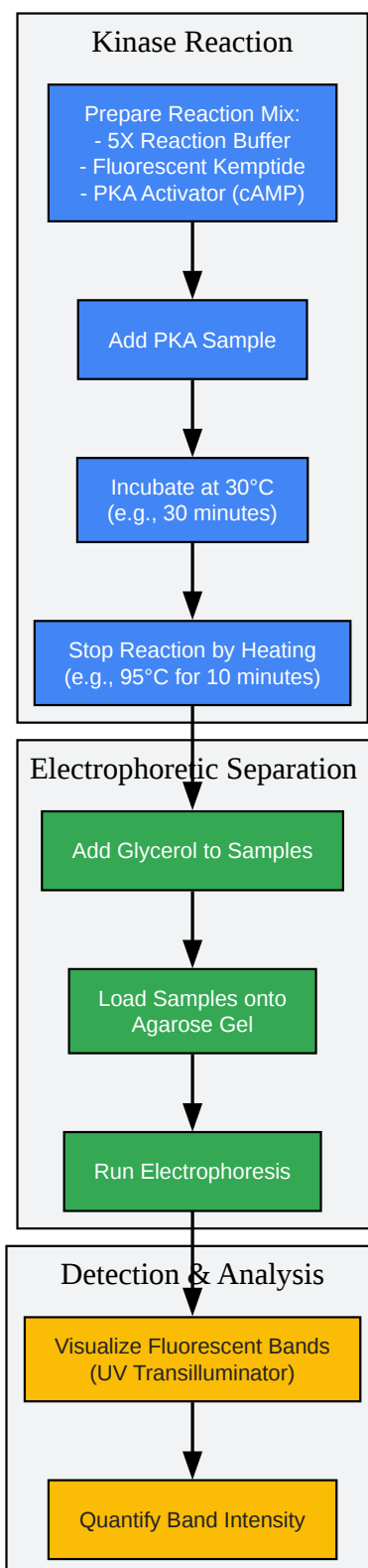
researchers in academia and the pharmaceutical industry. The assays described herein are broadly categorized into radioactive, colorimetric, and fluorescence-based methods.

PKA Signaling Pathway

The canonical PKA signaling pathway is initiated by the activation of G-protein coupled receptors (GPCRs) by extracellular signals such as hormones and neurotransmitters. This activation leads to the stimulation of adenylyl cyclase, which catalyzes the conversion of ATP to cAMP. The subsequent increase in intracellular cAMP concentration activates PKA, which then phosphorylates a multitude of downstream targets, eliciting specific cellular responses.[3][4][5]







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- [1. ulab360.com](http://ulab360.com) [ulab360.com]
- [2. merckmillipore.com](http://merckmillipore.com) [merckmillipore.com]
- [3. merckmillipore.com](http://merckmillipore.com) [merckmillipore.com]
- [4. promega.com](http://promega.com) [promega.com]
- [5. reactionbiology.com](http://reactionbiology.com) [reactionbiology.com]
- To cite this document: BenchChem. [Commercial PKA Activity Assay Kits Utilizing Kemptide: Application Notes and Protocols]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b12395102/docs#commercial-pka-activity-assay-kits-utilizing-kemptide-application-notes-and-protocols>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)